

Lethedoside A Basic Information and Known Activity

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Compound Focus: Lethedoside A

Cat. No.: S1524487

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The table below summarizes the fundamental chemical and biological data available for **Lethedoside A** from the search results:

Property	Available Data
CAS Number	221289-20-9 (also listed under 221289-31-2 in one source) [1] [2]
Molecular Formula	$C_{24}H_{26}O_{11}$ [1] [3]
Molecular Weight	490.46 g/mol [1]
Common Name	Lethedoside A [1]
Type of Compound	Flavonoid (Flavone 5-O-Glycoside) [2] [3]
Source	<i>Lethedon tannaensis</i> ; roots of <i>Aquilaria sinensis</i> [2] [3]
Reported Biological Activity	Shows inhibitory activity for LPS-induced NO production in RAW 264.7 cells [1]. Inactive or weakly active against KB tumor cells [2] [3].

Experimental Protocols for Lethedoside A

The search results cite a 1999 study that describes the isolation and initial testing of **Lethedoside A** [2] [3]. The core methodologies from that study are outlined below.

- **Isolation and Structure Elucidation** [2] [3]:
 - **Extraction:** A cytotoxic methanol (MeOH) extract was prepared from the plant *Lethedon tannaensis*.
 - **Isolation and Purification:** The extract was fractionated, and **Lethedoside A** was isolated as one of five new flavone glycosides. The final purification steps likely involved chromatographic methods.
 - **Structure Identification:** The structure of **Lethedoside A** was determined using 2D Nuclear Magnetic Resonance (NMR) spectral analysis and chemical methods.
- **Cytotoxicity Assay (KB Tumor Cells)** [2] [3]:
 - **Cell Line:** KB tumor cells (a cell line derived from a human carcinoma of the nasopharynx) were used.
 - **Method:** The isolated compounds were tested against these cells. The specific assay used (e.g., MTT, XTT) is not detailed in the available excerpts, but the outcome was that **Lethedoside A** was found to be either inactive or only weakly active.
- **Anti-inflammatory Activity Assay** [1]:
 - **Cell Line:** RAW 264.7 cells (a murine macrophage cell line).
 - **Method:** Cells were stimulated with **LPS (Lipopolysaccharide)** to induce inflammation and the production of **Nitric Oxide (NO)**. **Lethedoside A** was reported to show inhibitory activity on NO production, suggesting potential anti-inflammatory properties. The specific details of the assay (e.g., dosage, duration, measurement technique like Griess assay) are not provided in the search results.

Key Information Gaps and Comparison Challenges

For researchers and drug development professionals, it is critical to note the significant limitations in the available data:

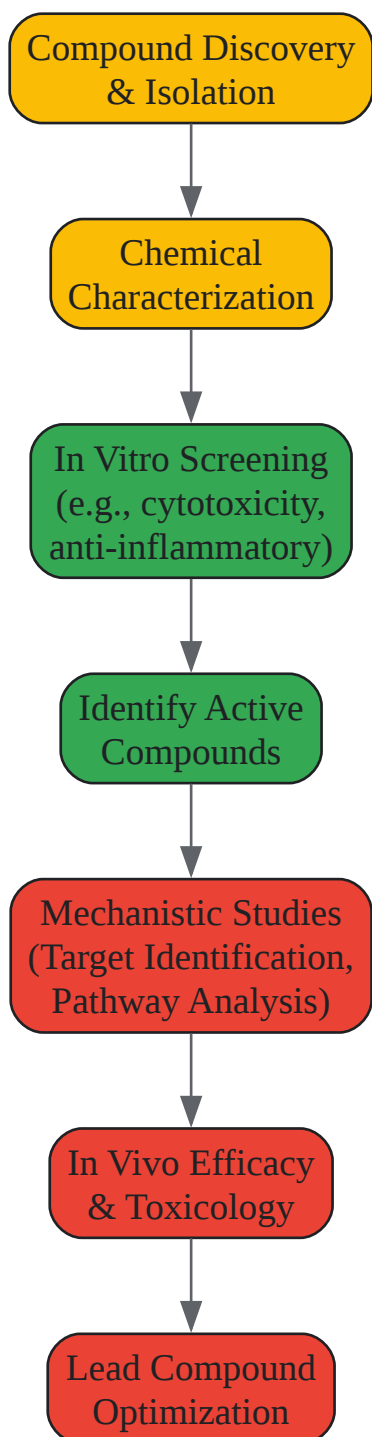
- **Lack of Comparative Data:** The search results do not provide experimental data that directly compares the performance of **Lethedoside A** with other flavonoid alternatives or standard drugs.
- **Limited Mechanistic Insight:** Beyond the initial screening for cytotoxicity and NO inhibition, there is no information on **Lethedoside A**'s molecular targets, mechanism of action, or its effects on specific

signaling pathways.

- **Absence of Profiling Data:** Essential data for drug development—such as **pharmacokinetics (ADME)**, detailed **toxicology**, and **in vivo efficacy** in animal models—are not available in the searched literature.
- **Outdated Primary Source:** The key study citing its biological activity is from 1999, and no recent follow-up studies were identified, indicating a potential lack of continued research interest, likely due to its weak initial activity profile [2] [3].

Research Pathway for Novel Compounds

To contextualize the early stage of **Lethedoside A** research, the diagram below outlines the general pathway for characterizing a new compound's biological activity, from initial discovery to mechanistic studies.



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Based on the search results, research on **Lethedoside A** appears to be stalled at the initial stages of "In Vitro Screening." To move forward, the following research directions would be necessary:

- **Confirm Initial Findings:** Re-run cytotoxicity and anti-inflammatory assays using modern standards and a broader panel of cell lines.

- **Conduct Mechanism-of-Action Studies:** Use techniques like network pharmacology prediction, high-throughput screening, or proteomics to identify its protein targets and affected signaling pathways (e.g., PI3K/AKT, NF- κ B, MAPK).
- **Perform In Vivo Studies:** Establish animal models of inflammation or cancer to evaluate its efficacy and safety in a whole-organism context.
- **Generate ADMET Data:** Evaluate its absorption, distribution, metabolism, excretion, and toxicity (ADMET) properties to assess its drug-likeness.

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References

1. A | CAS#:221289-20-9 | Chemsrce Lethedioside [chemsrc.com]
2. Lethedioside A | CAS:221289-31-2 | Flavonoids | Manufacturer BioCrick [biocrick.com]
3. A | CAS:221289-20-9 | Manufacturer ChemFaces Lethedioside [chemfaces.com]

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